

# Early non-clinical studies on fenspiride's anti-inflammatory properties

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## Compound of Interest

Compound Name: *Fenspiride*

Cat. No.: *B195470*

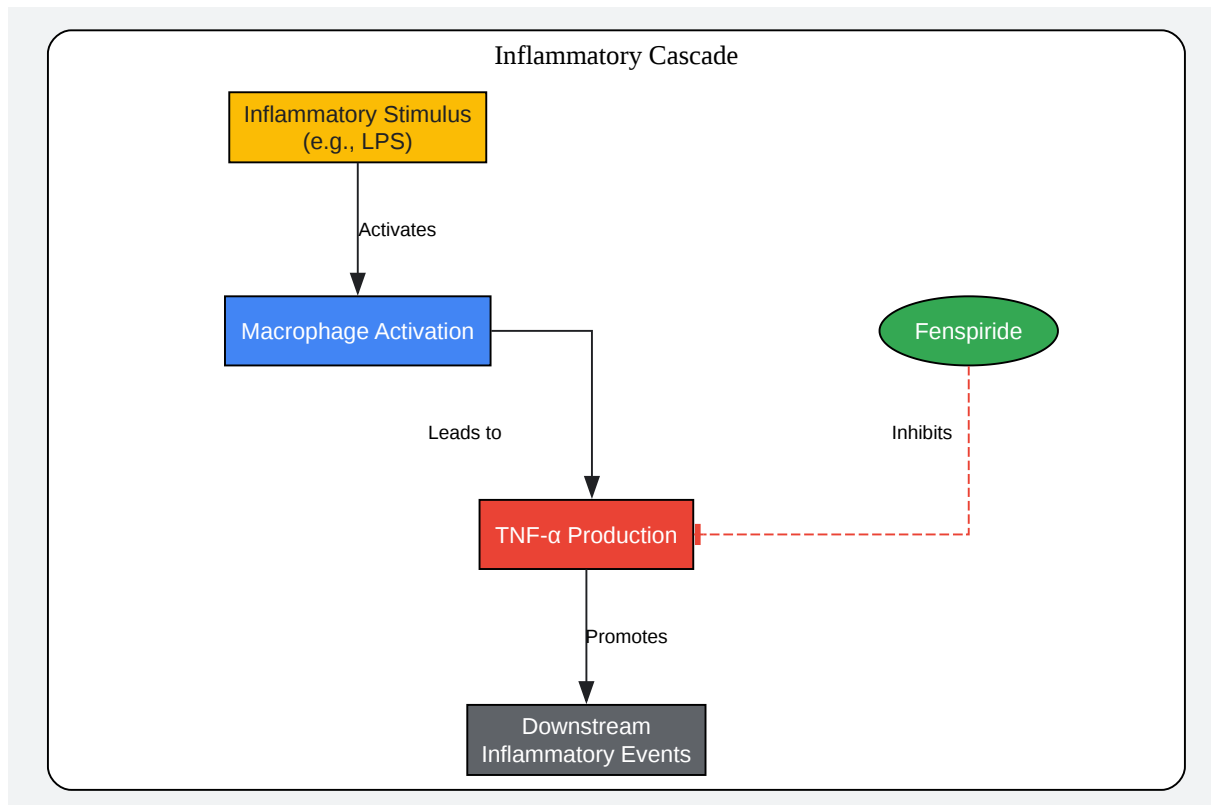
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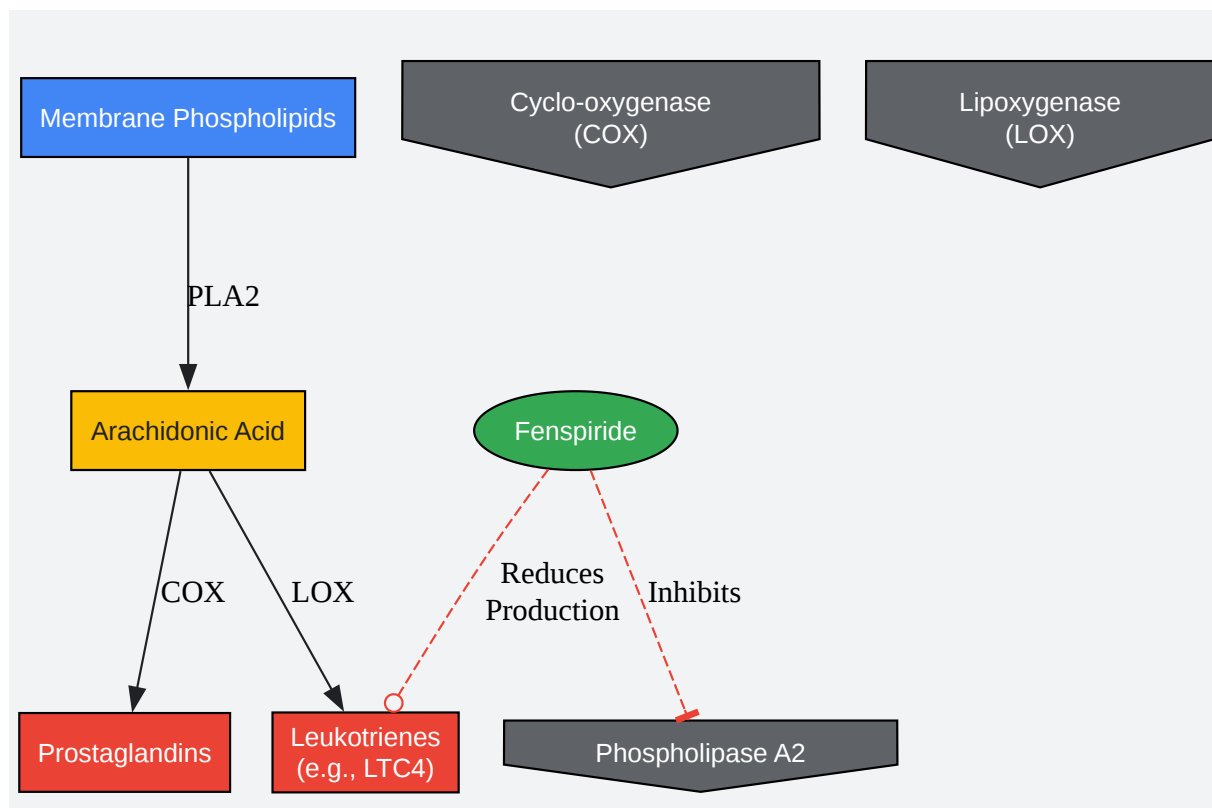
## Core Anti-Inflammatory Mechanisms

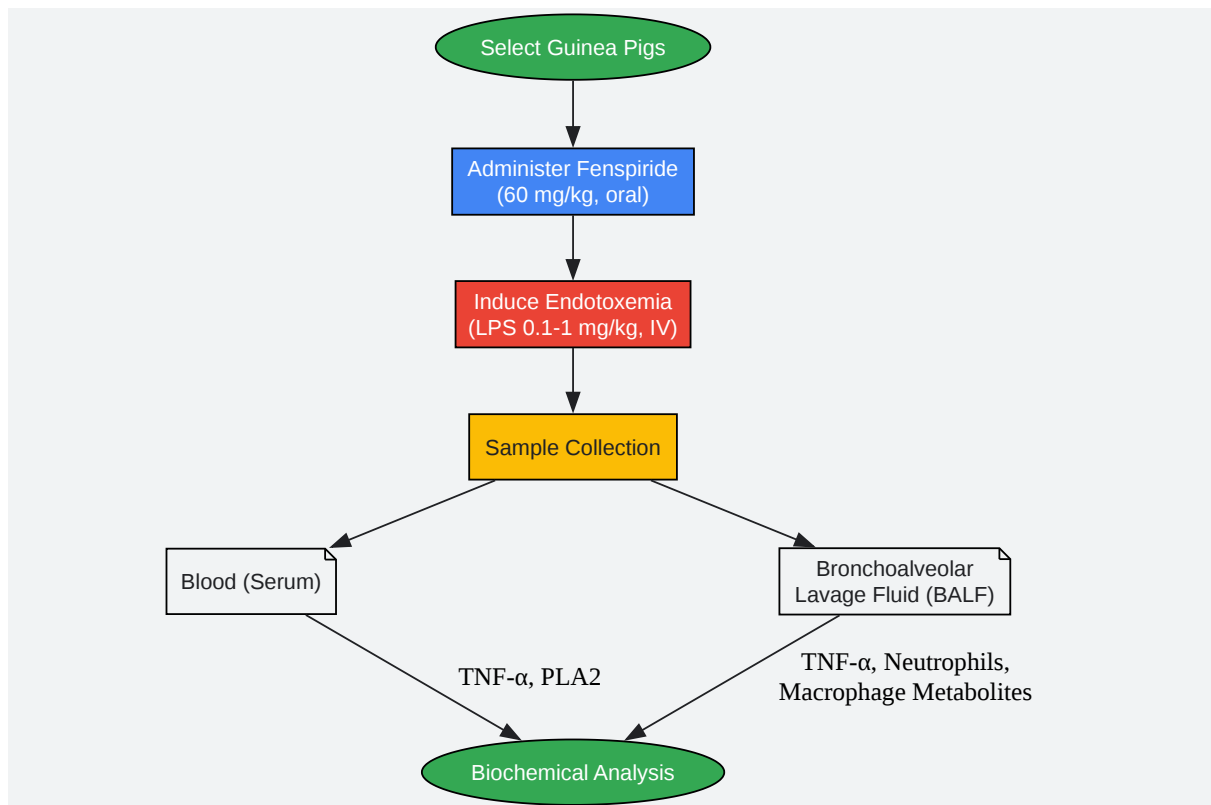
**Fenspiride's** anti-inflammatory profile is characterized by its action on several critical components of the inflammatory response. Unlike NSAIDs, it does not primarily act by inhibiting cyclo-oxygenase.[1] Its key mechanisms include the inhibition of pro-inflammatory cytokine production, modulation of the arachidonic acid pathway, and suppression of neutrophil migration. Additional properties such as antihistamine and alpha-1-adrenolytic activities may also contribute to its effects in inflammatory diseases of the respiratory tract.[1]

## Inhibition of Pro-inflammatory Cytokine Production

A major aspect of **fenspiride's** activity is its ability to reduce the production of key pro-inflammatory cytokines. In a preclinical model of endotoxemia, **fenspiride** significantly lowered the levels of Tumor Necrosis Factor-alpha (TNF- $\alpha$ ), a pivotal mediator in the inflammatory cascade.[2]







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## References

- 1. [ENT inflammation and importance of fenspiride] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Fenspiride: an anti-inflammatory drug with potential benefits in the treatment of endotoxemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Fenspiride hydrochloride | Histamine Receptor | PDE | TargetMol [targetmol.com]
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